

Technical Support Center: Stability of 5-Methyltetrahydrofolic Acid (5-MTHF)

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Compound of Interest

Compound Name: 5-Methyltetrahydrofolic acid
disodium salt

CAS No.: 68792-52-9

Cat. No.: B1489619

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Core Stability Overview

5-Methyltetrahydrofolic acid (5-MTHF) is the biologically active form of folate but is notoriously unstable in aqueous environments. Unlike folic acid (pteroylglutamic acid), which is fully oxidized and stable, 5-MTHF is a reduced folate. Its tetrahydro-pteridine ring is highly susceptible to oxidative degradation, a process accelerated by oxygen, heat, acidic pH, and light.

Key Technical Insight: The primary degradation pathway is oxidative cleavage. 5-MTHF is first oxidized to 5-methyldihydrofolate (5-MDHF), which is unstable and rapidly cleaves into a pterin moiety and p-aminobenzoyl-L-glutamic acid (p-ABG). This reaction follows pseudo-first-order kinetics.

Troubleshooting & FAQs

Q1: Why is my clear 5-MTHF solution turning yellow/brown?

Diagnosis: Oxidative Degradation. Mechanism: The yellowing indicates the formation of oxidation byproducts, specifically pterins. 5-MTHF itself is colorless to pale yellow in solution. As the C9-N10 bond cleaves, the conjugated system changes, leading to a visible color shift. Action: Discard the solution immediately. The presence of significant color change suggests a loss of potency >10%. Prevention: Always degas buffers with Nitrogen (

) or Argon (

) for at least 15 minutes before dissolution.

Q2: How long can I keep a working solution at room temperature?

Technical Answer: Without stabilizers, the half-life (

) of 5-MTHF in aqueous solution (pH 7, 25°C) is approximately 6.4 hours (385 minutes). Under UVB light exposure, this drops to ~75 minutes. Recommendation: Working solutions should be prepared fresh and kept on ice. If room temperature handling is required, limit exposure to <30 minutes and protect from light.

Q3: What is the optimal pH for stability?

Technical Answer: Neutral to slightly alkaline (pH 7.0 – 9.0). Causality: At acidic pH (e.g., pH 3.5), the protonation of the N5 position facilitates oxidative attack. Studies show that 5-MTHF is almost completely degraded within 15 minutes at 80°C in acidic buffers (pH 3.5), whereas it retains significant stability at pH 7.0 under similar thermal stress. Protocol: Use 0.1 M Phosphate buffer (pH 7.0) or Sodium Borate (pH 9.0) for stock preparation. Avoid unbuffered water, which can become acidic upon absorbing atmospheric

Q4: Which antioxidant should I use: Ascorbic Acid or DTT?

Technical Answer: Use Both. Reasoning:

- Ascorbic Acid (Vitamin C): Acts as a scavenger for dissolved oxygen. It must be used in molar excess (e.g., 0.2% w/v or ~10 mM) to be effective.

- Dithiothreitol (DTT) / 2-Mercaptoethanol: These thiols maintain the reducing environment essential for protecting the tetrahydro- ring structure. Best Practice: For critical analytical samples (e.g., plasma pharmacokinetics), a "cocktail" of 1 mg/mL Ascorbic Acid + 1 mg/mL DTT provides superior protection compared to either agent alone.

Quantitative Stability Data

Table 1: Kinetic Stability of 5-MTHF Under Various Conditions

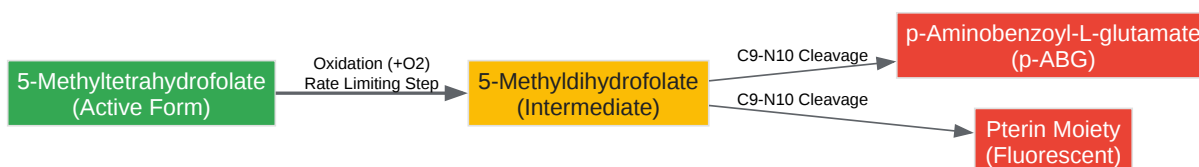
Condition	Temperature	pH	Stabilizer	Half-Life ()	Rate Constant ()
Dark, Aerobic	25°C	7.0	None	~6.4 hours	
UVB Irradiated	25°C	7.0	None	~75 mins	
Thermal Stress	80°C	3.5	None	< 15 mins	Rapid Degradation
Optimized	-80°C	7.0	Ascorbate +	> 12 Months	Negligible

Data derived from kinetic studies in phosphate buffer systems [1, 2, 5].[\[1\]](#)[\[2\]](#)

Visualizations

Figure 1: Oxidative Degradation Pathway of 5-MTHF

This diagram illustrates the stepwise breakdown of 5-MTHF into inactive metabolites.

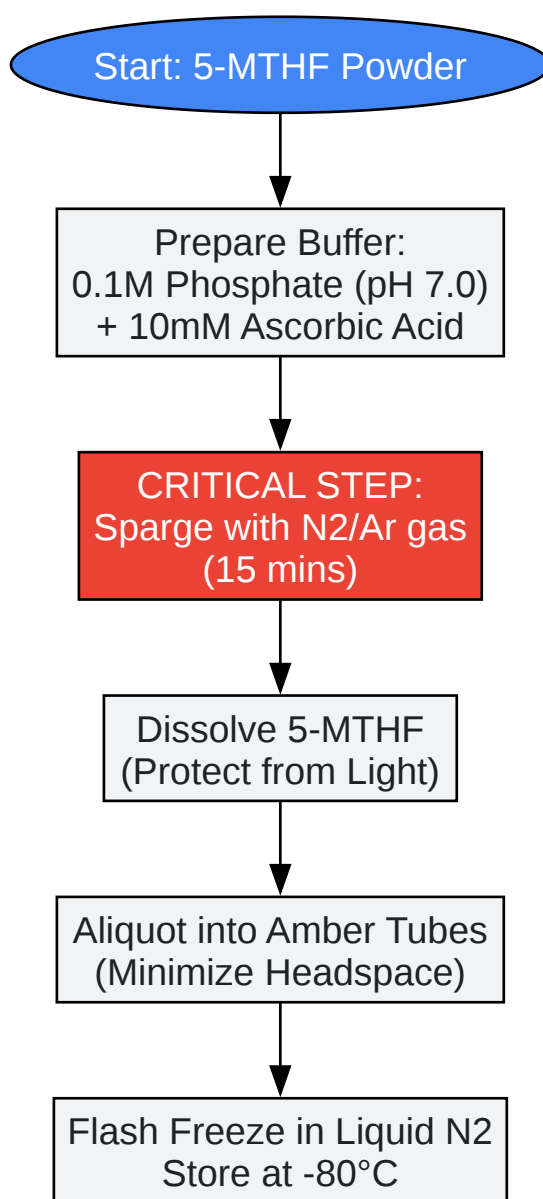


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Caption: The irreversible oxidation of 5-MTHF to 5-MDHF, followed by cleavage into p-ABG and Pterin.

Figure 2: Optimized Stock Solution Preparation Workflow

A self-validating protocol to ensure maximum retention of potency.



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Caption: Step-by-step workflow for preparing stable 5-MTHF stock solutions.

Experimental Protocols

Protocol A: Preparation of Ultra-Stable Stock Solution (1 mg/mL)

Use this protocol for preparing standards for HPLC/LC-MS or cell culture treatments.

Reagents:

- 5-MTHF Calcium Salt[3][4]
- 0.1 M Phosphate Buffer (pH 7.0)
- L-Ascorbic Acid (Powder)[5]
- Nitrogen () or Argon gas source

Procedure:

- Buffer Preparation: Dissolve L-Ascorbic acid in the Phosphate buffer to a final concentration of 0.2% (w/v) (approx. 11 mM).
 - Why? Ascorbic acid acts as a sacrificial antioxidant.
- Deoxygenation: Place the buffer in a sealed vessel and bubble gas through the liquid for 15 minutes.
 - Why? Removing dissolved oxygen is the single most effective stabilization step.
- Dissolution: Weigh the 5-MTHF powder into an amber vial. Add the deoxygenated buffer. Vortex gently until dissolved.
 - Note: Perform this step under dimmed light or yellow safety light to prevent photodegradation.

- Storage: Immediately aliquot into light-tight (amber) microtubes. Flash freeze in liquid nitrogen if possible, or place directly into a -80°C freezer.
 - Stability:[2][3][6][7][8][9] Stable for >12 months at -80°C. Discard unused thawed aliquots.

Protocol B: Sample Extraction from Biological Matrices (Plasma/Tissue)

Use this for pharmacokinetic studies to prevent degradation during processing.

Extraction Buffer:

- 0.1 M Potassium Phosphate (pH 6.0)
- 10 mM Ascorbic Acid[10]
- 10 mM 2-Mercaptoethanol (or 1 mg/mL DTT)

Procedure:

- Add Extraction Buffer to the sample immediately upon collection.
- Homogenize tissue or mix plasma under ice-cold conditions.
- Perform all centrifugation steps at 4°C.
- Analyze within 24 hours if stored at 4°C, or freeze at -80°C immediately.

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